

# A Comprehensive Technical Guide to the Physicochemical Properties of Calcium Hydroxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium Hydroxide

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This technical guide provides an in-depth overview of the molecular weight and density of **calcium hydroxide**,  $\text{Ca}(\text{OH})_2$ , a compound with significant applications ranging from industrial processes to biomedical applications, including as a dental pulp capping agent and in certain drug formulations.

## Core Physicochemical Data

The molecular weight and density of **calcium hydroxide** are critical parameters for a wide range of scientific and pharmaceutical applications, from stoichiometric calculations in chemical synthesis to the formulation of suspensions and slurries. The table below summarizes these key quantitative properties.

Property	Value	Units
Molecular Weight	74.09	g/mol
Density	2.211 - 2.24	g/cm <sup>3</sup>

The molecular weight is a calculated value based on the atomic masses of its constituent elements: one atom of calcium, two atoms of oxygen, and two atoms of hydrogen.<sup>[1][2][3]</sup> The

density of solid **calcium hydroxide** is typically reported in the range of 2.211 to 2.24 g/cm<sup>3</sup>.[\[4\]](#)  
[\[5\]](#)

## Experimental Protocol: Determination of Calcium Hydroxide Purity via Acid-Base Titration

To ensure the quality and purity of **calcium hydroxide** for research and pharmaceutical use, its effective molecular weight and concentration in a solution can be verified through titration. This protocol outlines a standard method for the assay of **calcium hydroxide**.

Objective: To determine the purity of a **calcium hydroxide** sample by titrating a known mass of the sample with a standardized solution of hydrochloric acid (HCl).

Materials:

- **Calcium hydroxide** sample
- Standardized hydrochloric acid solution (e.g., 0.1 M HCl)
- Phenolphthalein indicator
- Deionized water
- Analytical balance
- Volumetric flask (250 mL)
- Erlenmeyer flasks (250 mL)
- Burette (50 mL)
- Pipette (25 mL)
- Magnetic stirrer and stir bar

Methodology:

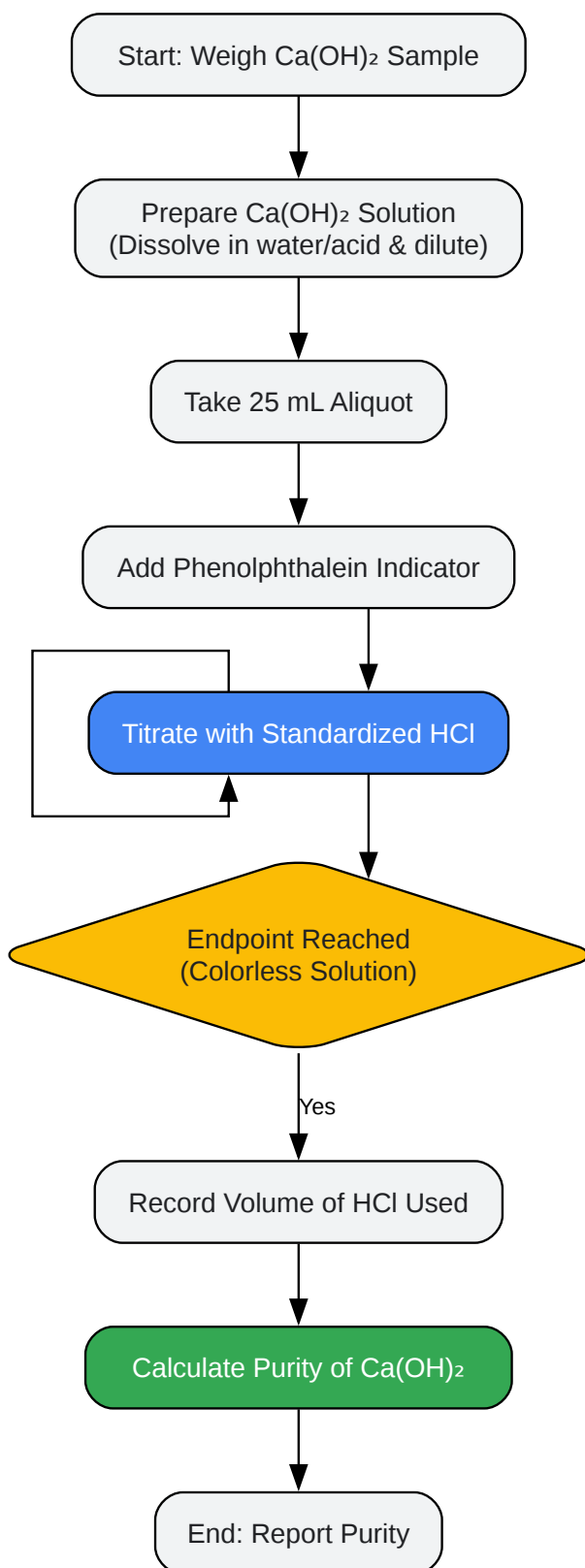
- Preparation of **Calcium Hydroxide** Solution:

- Accurately weigh approximately 1.5 g of the **calcium hydroxide** sample using an analytical balance.
- Quantitatively transfer the weighed sample to a 250 mL volumetric flask.
- Add approximately 100 mL of deionized water and swirl to dissolve the **calcium hydroxide**. Note that **calcium hydroxide** is only sparingly soluble in water.
- Carefully add a small amount of dilute hydrochloric acid to aid in the complete dissolution of the **calcium hydroxide**.
- Once dissolved, dilute the solution to the 250 mL mark with deionized water and mix thoroughly.
- Titration Procedure:
  - Rinse the burette with the standardized HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette volume.
  - Pipette a 25.00 mL aliquot of the prepared **calcium hydroxide** solution into a 250 mL Erlenmeyer flask.
  - Add 2-3 drops of phenolphthalein indicator to the Erlenmeyer flask. The solution should turn pink, indicating its basic nature.
  - Place the Erlenmeyer flask on a magnetic stirrer and add a stir bar.
  - Titrate the **calcium hydroxide** solution with the standardized HCl solution from the burette. Add the HCl dropwise as the endpoint is approached.
  - The endpoint is reached when the pink color of the solution disappears and the solution becomes colorless. Record the final burette volume.
  - Repeat the titration at least two more times with fresh aliquots of the **calcium hydroxide** solution to ensure reproducibility.
- Calculation of Purity:

- Calculate the volume of HCl used in each titration.
- Using the known molarity of the HCl solution, calculate the moles of HCl used.
- From the stoichiometry of the reaction ( $\text{Ca(OH)}_2 + 2\text{HCl} \rightarrow \text{CaCl}_2 + 2\text{H}_2\text{O}$ ), determine the moles of  $\text{Ca(OH)}_2$  in the 25.00 mL aliquot.
- Calculate the total moles of  $\text{Ca(OH)}_2$  in the original 250 mL solution.
- Using the molar mass of  $\text{Ca(OH)}_2$  (74.09 g/mol), calculate the mass of pure  $\text{Ca(OH)}_2$  in the original sample.
- Finally, calculate the purity of the **calcium hydroxide** sample as a percentage:  $(\text{Mass of pure Ca(OH)}_2 / \text{Initial mass of sample}) \times 100\%$

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the purity of a **calcium hydroxide** sample.



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Experimental workflow for **calcium hydroxide** purity determination.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Calcium Hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775802#molecular-weight-and-density-of-calcium-hydroxide]

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